

Chemical Identity and Properties of Acid Red 42

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid red 42

CAS No.: 39280-62-1

Cat. No.: B15557048

[Get Quote](#)

Acid Red 42, also known by its Colour Index name C.I. 17070, is a red azo dye. Its chemical structure and properties are summarized below.

- Chemical Name: **Acid Red 42**[\[1\]](#)
- C.I. Number: 17070[\[1\]](#)
- CAS Number: 6245-60-9[\[1\]](#)
- Molecular Formula: $C_{22}H_{16}N_3NaO_6S_2$ [\[1\]](#)
- Molecular Weight: 505.5 g/mol [\[1\]](#)
- Class: Single azo dye[\[1\]](#)

Solubility of Acid Red 42

Qualitative Solubility

Acid Red 42 is generally described as being soluble in water and exhibiting solubility in ethanol, though the appearance of the ethanolic solution is described differently across sources.

- In Water: Soluble, forming a red solution.[\[1\]](#)
- In Ethanol: Soluble, forming a purplish-red or yellow-light red solution.[\[1\]](#)

Quantitative Solubility Data

As of this writing, specific quantitative solubility data (e.g., in g/L or mg/mL) for **Acid Red 42** in water and ethanol is not readily available in scientific literature or chemical databases.

However, data for the related azo dye, Ponceau Xylidine (also known as Acid Red 26, C.I. 16150), is available from supplier information and can serve as a useful reference point.

Table 1: Quantitative Solubility Data for Ponceau Xylidine (Acid Red 26)

Solvent	Solubility (mg/mL)	Source
Water	>30	[2]
Ethanol	1	[2]

Disclaimer: The data presented in Table 1 is for Ponceau Xylidine (Acid Red 26) and not **Acid Red 42**. While structurally related, the solubility of **Acid Red 42** may differ.

Experimental Protocol for Solubility Determination

A precise and reliable method for determining the solubility of a colored compound like **Acid Red 42** is through the use of UV-Vis spectrophotometry. This method involves creating a saturated solution, and then measuring its concentration by comparing its absorbance to a standard curve of known concentrations.

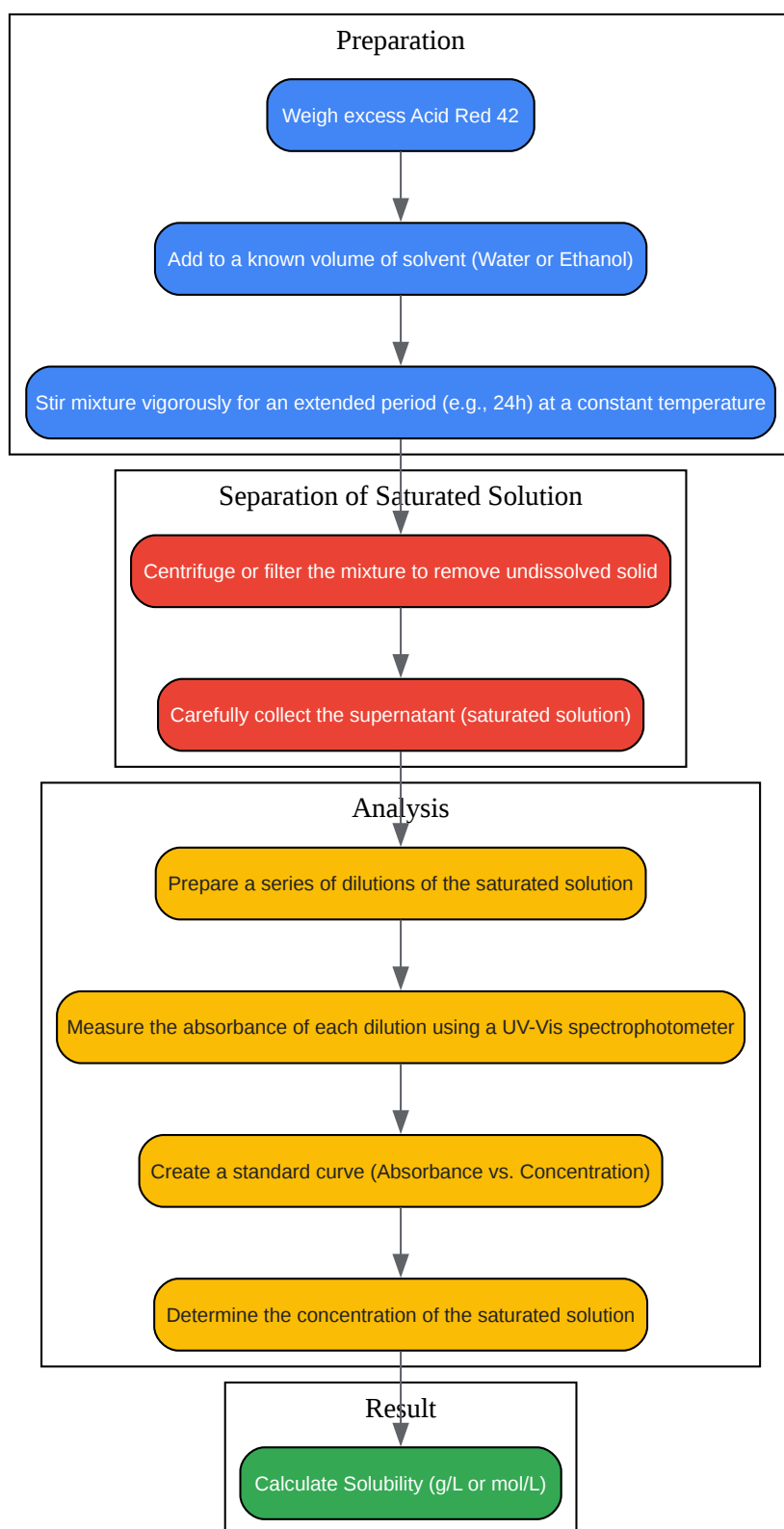
Materials and Equipment

- **Acid Red 42** powder
- Distilled or deionized water
- Absolute ethanol
- Volumetric flasks (various sizes, e.g., 10 mL, 25 mL, 50 mL, 100 mL)

- Graduated pipettes and pipette filler
- Analytical balance
- Magnetic stirrer and stir bars
- Centrifuge and centrifuge tubes (or filtration apparatus with appropriate filters)
- UV-Vis spectrophotometer
- Cuvettes (quartz or glass, depending on the wavelength range)

Experimental Workflow

The general workflow for determining the solubility of **Acid Red 42** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Diagram 1: General experimental workflow for determining dye solubility.

Detailed Procedure

Step 1: Preparation of a Saturated Solution

- Add an excess amount of **Acid Red 42** powder to a known volume of the solvent (water or ethanol) in a sealed container. The exact amount of excess dye is not critical, but enough should be added to ensure that saturation is reached and some solid remains undissolved.
- Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24 hours) at a constant, recorded temperature. This ensures that the solution reaches equilibrium and becomes saturated.

Step 2: Separation of the Saturated Solution

- After stirring, allow the solution to settle.
- To separate the saturated solution from the undissolved solid, either centrifuge the mixture at a high speed and carefully collect the supernatant, or filter the solution using a syringe filter that does not absorb the dye.

Step 3: Preparation of a Standard Curve

- Prepare a stock solution of **Acid Red 42** with a known concentration in the same solvent.
- From the stock solution, prepare a series of dilutions with decreasing, known concentrations.
- Measure the absorbance of the stock solution and each dilution at the wavelength of maximum absorbance (λ_{max}) for **Acid Red 42** using the UV-Vis spectrophotometer. Use the pure solvent as a blank.
- Plot a graph of absorbance versus concentration. This is the standard curve, and it should be linear in the concentration range used (Beer-Lambert Law).

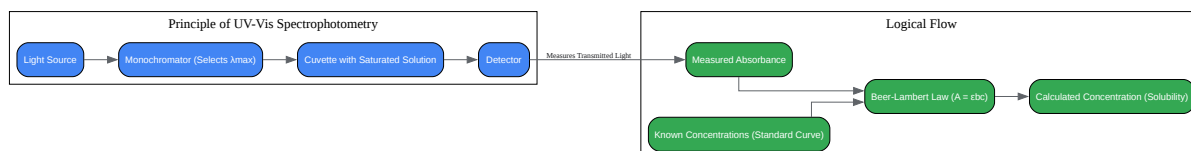
Step 4: Determination of the Concentration of the Saturated Solution

- Take an aliquot of the clear, saturated solution obtained in Step 2 and dilute it with the solvent to a concentration that falls within the linear range of your standard curve.

- Measure the absorbance of this diluted saturated solution at the λ_{max} .
- Using the equation of the line from the standard curve, calculate the concentration of the diluted solution.
- Multiply this concentration by the dilution factor to determine the concentration of the original, undissolved saturated solution. This concentration is the solubility of **Acid Red 42** in that solvent at the experimental temperature.

Principle of UV-Vis Spectrophotometry for Solubility Determination

The use of UV-Vis spectrophotometry for determining solubility is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to its concentration.



[Click to download full resolution via product page](#)

Diagram 2: Principle of solubility determination using UV-Vis spectrophotometry.

Applications in Research and Drug Development

Understanding the solubility of a compound like **Acid Red 42** is crucial for various applications in research and development:

- **Formulation Development:** For any potential application, knowing the solubility in different solvents is fundamental for developing stable and effective formulations.

- **In Vitro Assays:** In biological screening, compounds are often dissolved in solvents like water or ethanol. Accurate solubility data is essential for preparing test solutions at desired concentrations and avoiding precipitation.
- **Toxicology Studies:** The solubility of a substance can influence its bioavailability and, consequently, its toxicological profile.
- **Analytical Method Development:** Solubility information is important for developing and validating analytical methods, such as High-Performance Liquid Chromatography (HPLC).

While **Acid Red 42** is primarily used as a dye, the principles and methodologies for determining its solubility are broadly applicable to a wide range of compounds of interest to researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Dye content $\geq 60\%$, Powder | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Chemical Identity and Properties of Acid Red 42]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557048/docs#chemical-identity-and-properties-of-acid-red-42>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)